

In-Depth Technical Guide to the Safety of 4-Bromo-3-methoxyaniline

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Compound of Interest

Compound Name: 4-Bromo-3-methoxyaniline

Cat. No.: B105682

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **4-Bromo-3-methoxyaniline** (CAS No: 19056-40-7), a chemical intermediate utilized in pharmaceutical and agrochemical synthesis.^[1] This document synthesizes available safety data, outlines standardized experimental protocols for hazard assessment, and presents a logical workflow for chemical safety evaluation.

Chemical Identification and Physical Properties

Identifier	Value	Reference
Chemical Name	4-Bromo-3-methoxyaniline	[1][2]
CAS Number	19056-40-7	[2][3][4][5]
Molecular Formula	C ₇ H ₈ BrNO	[2][4]
Molecular Weight	202.05 g/mol	[2][3][4]
Appearance	Solid	[3]
Melting Point	96-100 °C	[3]

Hazard Identification and Classification

4-Bromo-3-methoxyaniline is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) based on its toxicological profile. The primary hazards are acute oral toxicity and skin sensitization.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction

Source: ECHEMI Safety Data Sheet, PubChem[1][2]

Signal Word: Warning[1]

Hazard Pictograms:

-  alt text

Toxicological Data Summary

While specific quantitative toxicological data such as LD50 (median lethal dose) for **4-Bromo-3-methoxyaniline** is not readily available in the public domain, its GHS classification provides a framework for understanding its relative toxicity.

Toxicological Endpoint	GHS Classification	Quantitative Data
Acute Oral Toxicity	Category 4	Data not available. Category 4 indicates an LD50 range of $300 < \text{LD50} \leq 2000$ mg/kg for a solid.
Acute Dermal Toxicity	No data available	Data not available
Acute Inhalation Toxicity	No data available	Data not available
Skin Corrosion/Irritation	No data available	Data not available
Serious Eye Damage/Irritation	No data available	Data not available
Skin Sensitization	Category 1	Data not available. Category 1 indicates the substance is a skin sensitizer. Quantitative data, such as the EC3 value from a Local Lymph Node Assay (LLNA), is not available.
Germ Cell Mutagenicity	No data available	Data not available
Carcinogenicity	No data available	Data not available
Reproductive Toxicity	No data available	Data not available
Specific Target Organ Toxicity (Single Exposure)	No data available	Data not available
Specific Target Organ Toxicity (Repeated Exposure)	No data available	Data not available
Aspiration Hazard	No data available	Data not available

Experimental Protocols for Hazard Assessment

In the absence of specific experimental data for **4-Bromo-3-methoxyaniline**, this section details the standard methodologies that would be employed to assess its known hazards, based on the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

Acute Oral Toxicity Assessment (OECD Guideline 423: Acute Toxic Class Method)

This method is a stepwise procedure using a limited number of animals to assign a GHS hazard category.

Methodology:

- **Principle:** A stepwise procedure is used with a small number of animals per step. The outcome of each step determines the subsequent step, allowing for classification with a minimal number of animals.
- **Test Animals:** Typically, young adult rats of a single sex (usually females) are used.
- **Dosage:** The test substance is administered orally by gavage. The starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight).
- **Procedure:**
 - **Step 1:** A group of three animals is dosed at the selected starting level.
 - **Observation:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Body weight is recorded weekly.
 - **Subsequent Steps:** The decision to proceed to the next step (dosing at a higher or lower level) is based on the number of mortalities observed in the preceding step. The procedure continues until a stopping criterion is met, which allows for the assignment of a GHS category.
- **Data Analysis:** The GHS classification is determined by the dose level at which mortality or clear signs of toxicity are observed.

Skin Sensitization Assessment (OECD Guideline 429: Skin Sensitization - Local Lymph Node Assay (LLNA))

The LLNA is the preferred method for assessing the skin sensitization potential of chemicals. It provides quantitative data that can be used to determine the potency of a sensitizer.

Methodology:

- Principle: The LLNA measures the proliferation of lymphocytes in the auricular lymph nodes draining the site of application of the test substance on the ears of mice. A substance is classified as a sensitizer if it induces a threefold or greater increase in lymphocyte proliferation compared to control animals. The concentration of the test substance required to produce this threefold increase is termed the EC3 value.^[6]
- Test Animals: Typically, female CBA/J or CBA/Ca mice are used.
- Procedure:
 - A minimum of four animals are used per dose group, with at least three concentrations of the test substance, a negative control (vehicle only), and a positive control.
 - The test substance is applied to the dorsal surface of each ear for three consecutive days.
 - On day 6, a radioactive label (e.g., ³H-methyl thymidine) is injected intravenously.
 - Five hours after injection, the animals are euthanized, and the draining auricular lymph nodes are excised.
 - A single-cell suspension of lymph node cells is prepared, and the incorporation of the radioactive label is measured by β -scintillation counting.
- Data Analysis:
 - The proliferation of lymphocytes is expressed as the Stimulation Index (SI), which is the ratio of the mean proliferation in the test group to the mean proliferation in the vehicle control group.
 - A substance is classified as a skin sensitizer if the SI is ≥ 3 .
 - The EC3 value is calculated by linear interpolation of the dose-response curve and represents the concentration at which the SI is 3.

Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous properties of **4-Bromo-3-methoxyaniline**, strict adherence to safety protocols is mandatory to minimize exposure risk.

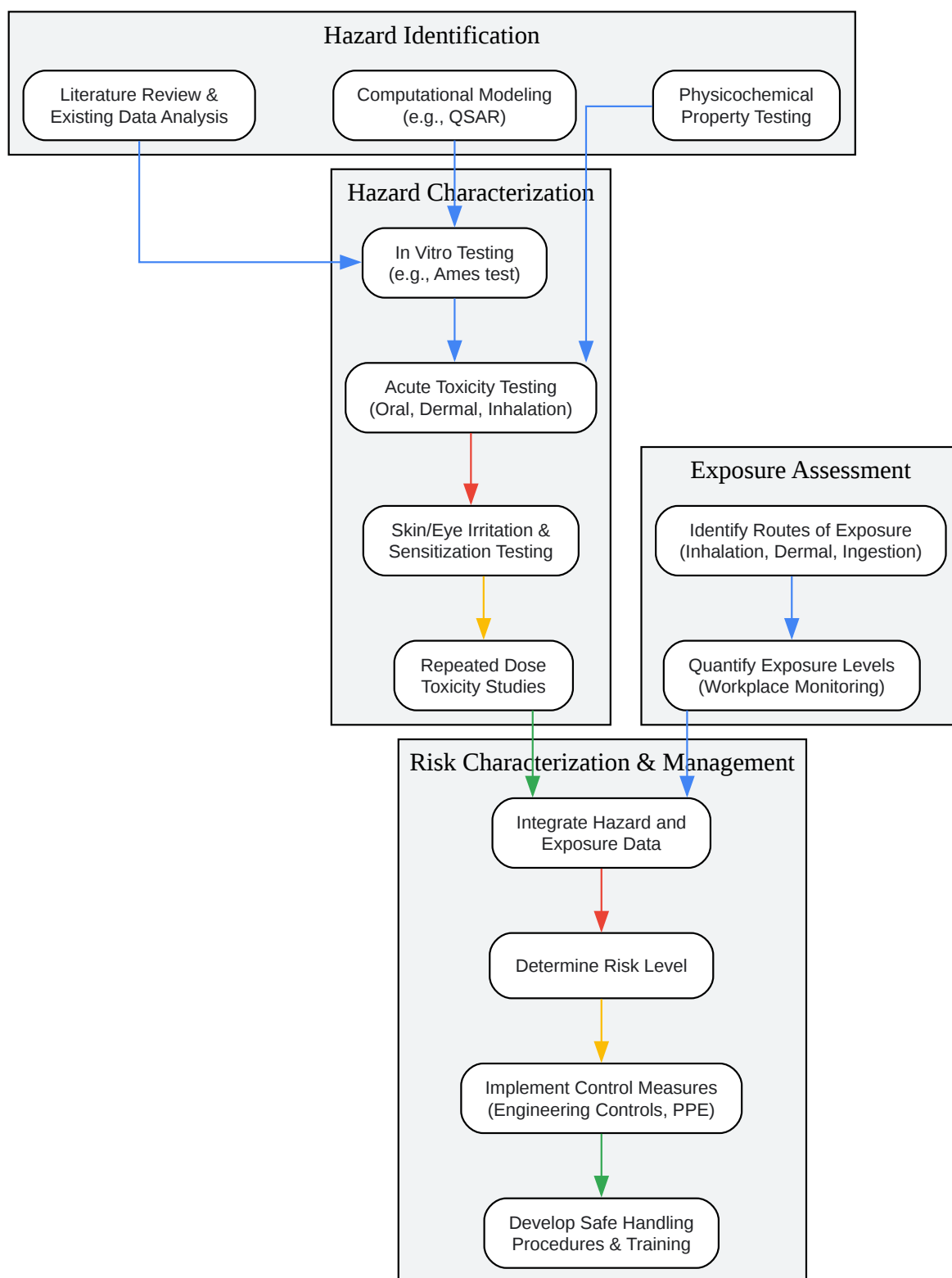
Precautionary Measure	Recommendations
Engineering Controls	Handle in a well-ventilated place, preferably within a chemical fume hood. ^[1] Ensure eyewash stations and safety showers are readily accessible.
Personal Protective Equipment (PPE)	
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Change gloves frequently and after any sign of contamination.
Respiratory Protection	For operations that may generate dust, use a NIOSH-approved respirator with a particulate filter.
Handling Procedures	Avoid formation of dust and aerosols. ^[1] Do not breathe dust, fumes, gas, mist, vapors, or spray. ^[1] Wash hands thoroughly after handling. ^[1] Do not eat, drink, or smoke when using this product. ^[1]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. ^[1]
Spill and Leak Procedures	In case of a spill, avoid dust formation. ^[1] Wear appropriate PPE. ^[1] Sweep up the material and place it in a suitable container for disposal.
Disposal	Dispose of contents/container in accordance with local, regional, and national regulations.

First Aid Measures

Exposure Route	First Aid Instructions
Ingestion	If swallowed, rinse mouth with water. ^[1] Do NOT induce vomiting. ^[1] Call a poison center or doctor/physician if you feel unwell. ^[7]
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Inhalation	If inhaled, remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor/physician if you feel unwell. ^[7]

Diagrams

Chemical Safety Assessment Workflow



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Caption: Workflow for Chemical Safety Assessment.

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